

solid-phase extraction of 5-Hydroxy-5-methylhexyl Phthalate.

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Compound of Interest

Compound Name: 5-Hydroxy-5-methylhexyl
Phthalate
Cat. No.: B1162845

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Application Note: High-Selectivity Solid-Phase Extraction of **5-Hydroxy-5-methylhexyl Phthalate** from Biological Matrices

Introduction & Scientific Context

5-Hydroxy-5-methylhexyl Phthalate (often referred to as OH-MiHP or OH-MPHP in toxicological literature) is a specific oxidative metabolite of Di-isoheptyl phthalate (DIHP). Unlike parent phthalates which are ubiquitous environmental contaminants, this hydroxylated monoester is a specific biomarker of internal exposure and metabolism.

In drug development and toxicology, quantifying this analyte is critical for:

- **Biomonitoring:** Assessing subject exposure to plasticizers from packaging or medical devices (leachables).
- **Toxicokinetics:** Understanding the Phase I oxidation of branched phthalate chains.

The Analytical Challenge: This analyte possesses a dual chemical nature: a hydrophobic alkyl tail (modified by a polar hydroxyl group) and a hydrophilic carboxylic acid moiety (pKa ~3.8–

4.0). Traditional Liquid-Liquid Extraction (LLE) often suffers from emulsion formation and poor recovery of such polar metabolites. This protocol utilizes Mixed-Mode Anion Exchange (MAX) Solid-Phase Extraction (SPE). This mechanism leverages the acidic nature of the phthalate monoester to lock it onto the sorbent via ionic interactions, allowing rigorous organic washing to remove neutral matrix interferences before elution.

Analyte Properties & Method Strategy

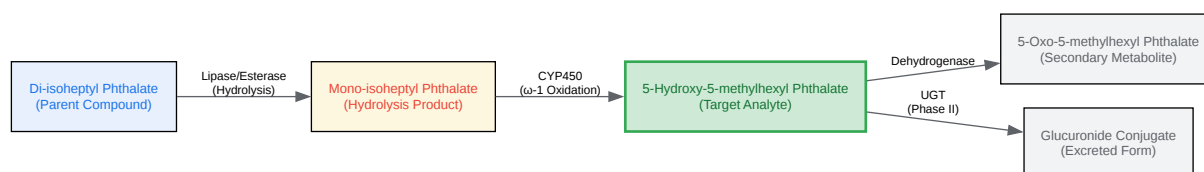
Property	Value / Description	Relevance to Protocol
Chemical Structure	Phthalic acid monoester with oxidized isoheptyl chain	Contains both hydrophobic aromatic ring and ionizable carboxylic acid.
Molecular Formula	C ₁₅ H ₂₀ O ₅	MW = 280.32 g/mol
Target Ion (ESI-)	279.1	Negative mode electrospray is preferred for carboxylic acids.
pKa	~3.8 (Carboxylic Acid)	Critical: Must be deprotonated (pH > 6) to bind to Anion Exchange sorbent.
LogP	~2.5 (Estimated)	Moderately lipophilic, but the -OH group increases water solubility compared to parent.

Strategic Choice: Mixed-Mode Anion Exchange (MAX) We reject standard C18 (Reverse Phase) for this application because urine matrices contain high levels of neutral hydrophobic interferences that co-elute on C18.

- **Mechanism:** The MAX sorbent contains both a hydrophobic backbone and a quaternary amine (strong anion exchanger).
- **Logic:** We load at neutral pH (analyte = negative). We wash with 100% Methanol (removes neutrals/bases while analyte stays bound). We elute with Acidic Methanol (neutralizes analyte, releasing it).

Metabolic Pathway Visualization

Understanding the origin of the analyte ensures correct identification of the parent source (DIHP) versus interferences.



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Figure 1: Metabolic pathway of Di-isoheptyl phthalate (DIHP). The target analyte (Green) is formed via oxidative metabolism and is typically excreted as a glucuronide conjugate, requiring enzymatic hydrolysis before SPE.

Detailed Experimental Protocol

Sample Pretreatment (Enzymatic Hydrolysis)

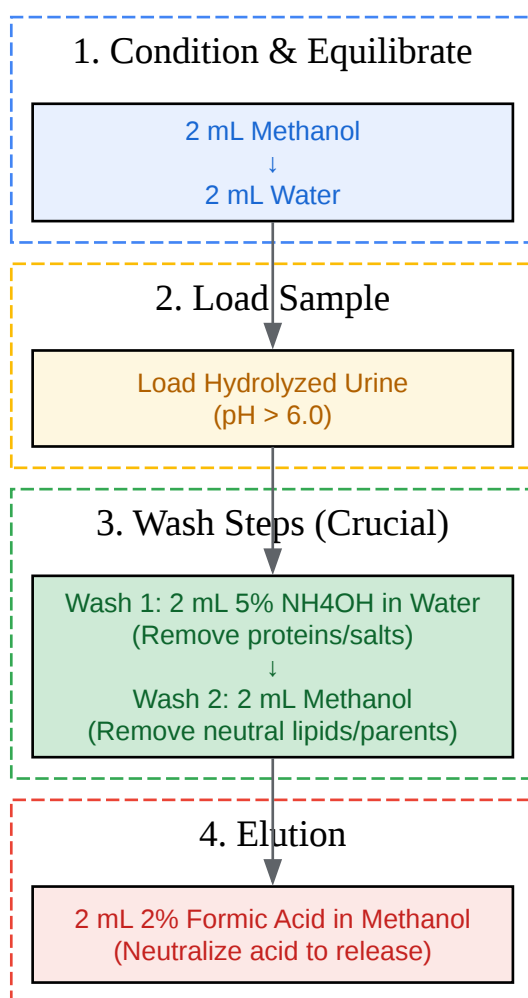
Phthalate metabolites in urine are >90% glucuronidated. Direct extraction without hydrolysis yields false negatives.

- Thaw urine samples at room temperature and vortex.
- Transfer 1.0 mL of urine to a glass tube (Avoid plastic to prevent background phthalate contamination).
- Add 250 µL of 1.0 M Ammonium Acetate buffer (pH 6.5).
- Add 20 µL of
 - Glucuronidase (e.g., *E. coli* K12 or *Helix pomatia*, >1000 units/sample).
- Internal Standard: Add 20 µL of isotopically labeled standard (
 - OH-MiHP or Deuterated equivalent).

- Incubate at 37°C for 90 minutes.
- Centrifuge at 3000 x g for 10 minutes to pellet particulates.

Solid-Phase Extraction (MAX Protocol)

Sorbent Recommendation: 60 mg / 3 mL Mixed-Mode Anion Exchange (e.g., Oasis MAX, Strata-X-A, or Bond Elut Plexa PCX).



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Figure 2: Mixed-Mode Anion Exchange (MAX) extraction workflow. The methanol wash step (Wash 2) is the key purification step, allowed only because the analyte is ionically bound to the sorbent.

Step-by-Step Execution:

- Conditioning: Pass 2 mL Methanol followed by 2 mL HPLC-grade water.
- Loading: Load the hydrolyzed urine sample (approx. 1.25 mL) at a flow rate of ~1 mL/min.
 - Note: Ensure sample pH is > 6.0. The buffer added in pretreatment usually ensures this.
- Wash 1 (Aqueous): 2 mL of 5%
in water.
 - Purpose: Removes salts, proteins, and ensures the analyte stays fully deprotonated (anionic).
- Wash 2 (Organic): 2 mL of 100% Methanol.
 - Purpose: Critical Step. Removes neutral hydrophobic interferences (e.g., parent phthalates, lipids). The target analyte remains bound to the sorbent via charge interaction.
- Elution: 2 mL of 2% Formic Acid in Methanol.
 - Mechanism: [1] Acidifies the environment, protonating the carboxylic acid group of the analyte (neutralizing the charge), breaking the interaction with the sorbent.
- Evaporation: Evaporate eluate to dryness under Nitrogen at 45°C. Reconstitute in 200 µL of Mobile Phase A/B (90:10).

LC-MS/MS Analysis Parameters

Instrument: Triple Quadrupole MS (e.g., Sciex 6500+ or Agilent 6495). Column: C18 or Phenyl-Hexyl (e.g., Waters BEH C18, 2.1 x 100 mm, 1.7 µm). Phenyl phases often provide better separation of phthalate isomers.

Parameter	Setting
Mobile Phase A	0.1% Acetic Acid in Water
Mobile Phase B	0.1% Acetic Acid in Acetonitrile
Flow Rate	0.3 mL/min
Gradient	0-1 min: 10% B; 1-8 min: Ramp to 95% B; 8-10 min: Hold 95% B; 10.1 min: Re-equilibrate.
Ionization	ESI Negative Mode
Source Temp	450°C

MRM Transitions:

- Precursor Ion: 279.1 ()
- Quantifier Product: 121.0 (Phthalate moiety)
- Qualifier Product: 77.0 (Benzene ring fragment) or 134.0
- Note: Unlike DEHP metabolites (MW 278 -> 277 ion), **5-Hydroxy-5-methylhexyl phthalate** (MW 280 -> 279 ion) is +2 Da heavier than the standard MEHP, distinguishing it clearly.

Validation & Quality Control

To ensure Trustworthiness and Self-Validation, the following criteria must be met:

- Blank Control: Run a "System Blank" (Solvent only) and a "Process Blank" (Water substituted for urine).
 - Reasoning: Phthalates are ubiquitous in lab plastics.[2] Use only glass vials and PTFE-lined caps. If you see a peak in the blank, check your solvents and pipette tips.
- Recovery Check: Spiked recovery should range between 85%–115%.

- Since MAX SPE locks the analyte, recovery is usually high. Low recovery (<70%) typically indicates the elution solvent was not acidic enough to break the ionic bond. Ensure Formic Acid is fresh.
- Deconjugation Efficiency: Spike a sample with 4-methylumbelliferyl glucuronide. If 4-methylumbelliferone is not detected, the enzyme failed, and the phthalate result will be a false negative.

References

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